

# Application Notes: R-744 (CO<sub>2</sub>) in Heat Pump and Refrigeration Cycles

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: G-744

Cat. No.: B607584

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## Introduction

Carbon dioxide (R-744) is a natural refrigerant that is gaining significant traction in refrigeration and heat pump applications due to its excellent environmental properties, including a Global Warming Potential (GWP) of 1 and zero Ozone Depletion Potential (ODP).<sup>[1]</sup> Its unique thermodynamic characteristics, such as a low critical temperature of 31.1°C (87.9°F) and a high critical pressure of 7.38 MPa, necessitate operation in a transcritical cycle when the heat rejection temperature exceeds this point.<sup>[2][3]</sup> This document provides detailed application notes and protocols for researchers and scientists working with R-744 systems.

## Thermodynamic Cycles

Unlike conventional refrigerants that operate in a subcritical cycle, R-744 frequently operates in a transcritical cycle, especially in heat pump applications or warmer climates.

### 1.1. Basic Transcritical Cycle

In the transcritical cycle, the heat rejection process occurs above the critical point in a gas cooler, where the CO<sub>2</sub> cools as a supercritical fluid without condensing at a constant temperature.<sup>[4][5]</sup> The basic cycle consists of four main processes: compression, gas cooling, expansion, and evaporation.

- **Compression:** Low-pressure, low-temperature CO<sub>2</sub> vapor is compressed to a high-pressure, high-temperature supercritical state.<sup>[6]</sup>

- Gas Cooling: The high-pressure supercritical fluid is cooled in a gas cooler, rejecting heat to the external medium (e.g., water or air).
- Expansion: The high-pressure fluid expands through a throttling valve, causing a significant drop in pressure and temperature.<sup>[6]</sup> This process is a major source of thermodynamic loss in the basic cycle.<sup>[6][7]</sup>
- Evaporation: The low-pressure two-phase mixture absorbs heat from the space to be cooled, causing the liquid CO<sub>2</sub> to evaporate.

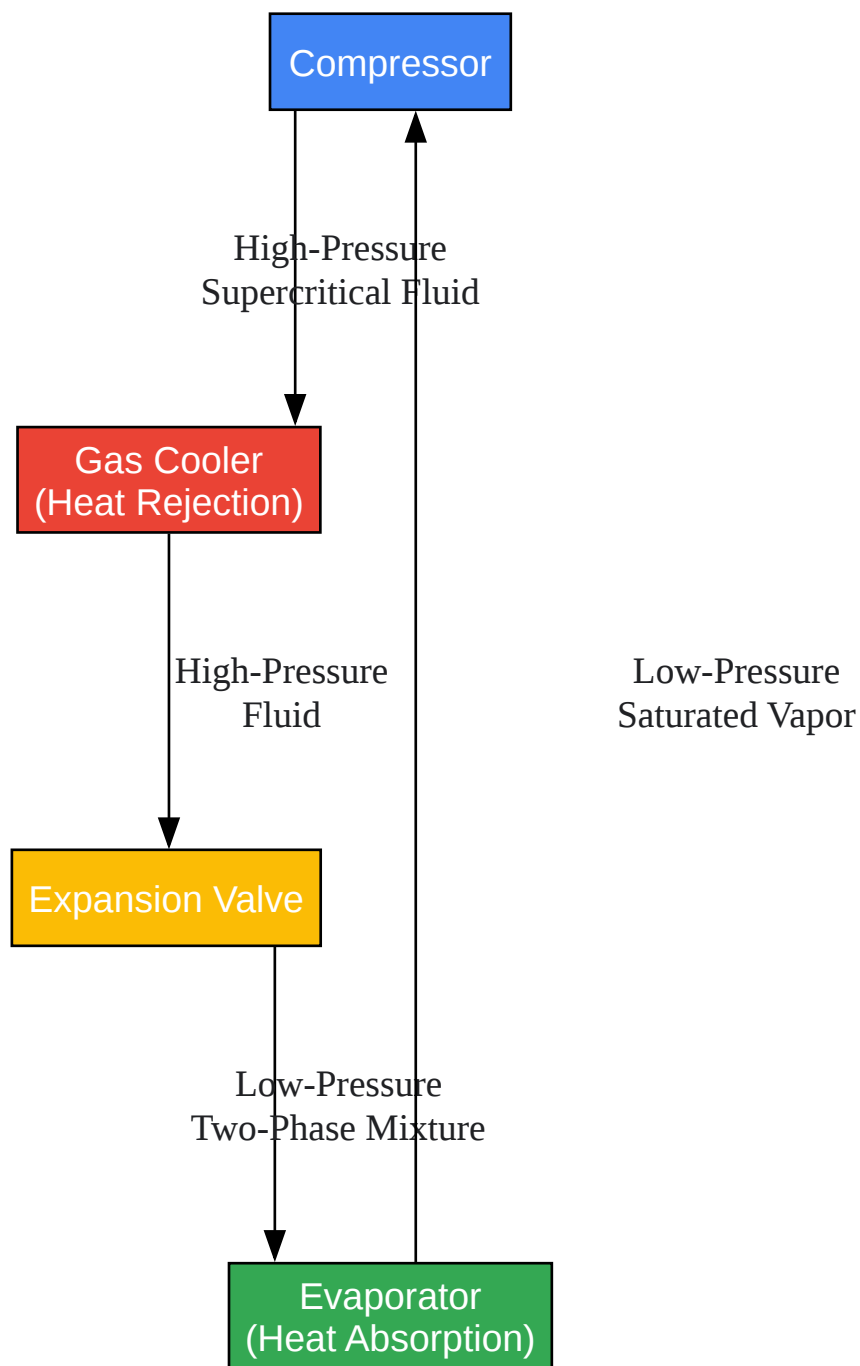


Diagram 1: Basic R-744 Transcritical Cycle

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## 1.2. Enhanced Cycles: Ejector Expansion

To improve the efficiency (Coefficient of Performance - COP) of the basic transcritical cycle, various modifications have been developed. A prominent enhancement is the use of an ejector to replace the conventional expansion valve. The ejector is a work-recovery device that uses the high pressure of the fluid leaving the gas cooler to entrain vapor from the evaporator outlet, thereby lifting the compressor's suction pressure.<sup>[6][8]</sup> This reduces the compression work and increases the refrigeration effect, leading to a significant COP improvement.<sup>[7][9]</sup> Studies have shown that an ejector expansion system can improve the maximum cooling COP by up to 22% compared to the conventional cycle.<sup>[6]</sup>

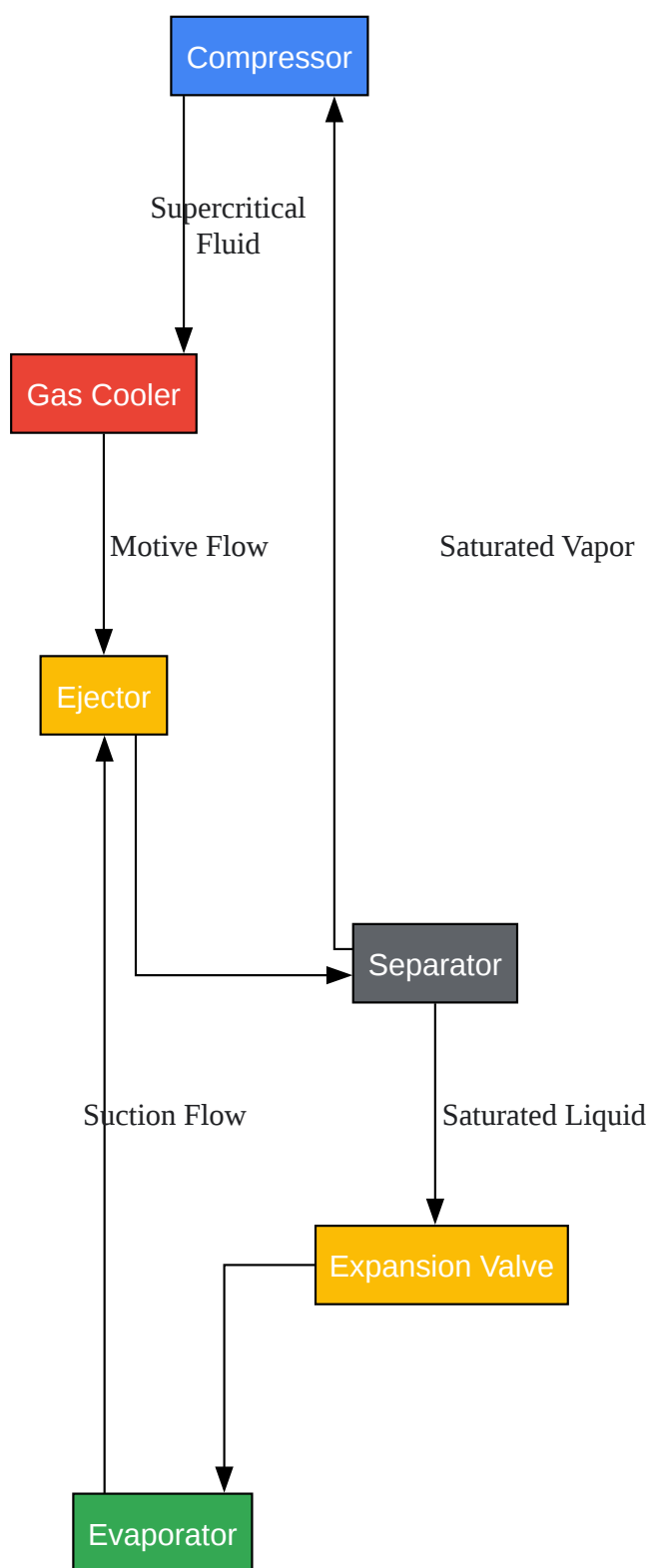


Diagram 2: R-744 Cycle with Ejector

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Diagram 2: R-744 Cycle with Ejector

## Performance Data

The performance of R-744 systems is highly dependent on operating conditions and cycle configuration. The tables below summarize typical performance data.

Table 1: Comparison of R-744 Cycle Configurations Conditions: Evaporating Temperature = 2°C, Gas Cooler Outlet Temperature = 35°C

Cycle Configuration	Optimal Gas Cooler Pressure (MPa)	COP Improvement (vs. Basic Cycle)	Reference
Basic Transcritical Cycle	8.76	-	[9]
With Internal Heat Exchanger (IHX)	~9.0	8-12%	[6]
With Ejector	8.47	16-22%	[6][7]

Table 2: R-744 Heat Pump Performance at Varying Heat Rejection Temperatures Conditions: Evaporating Temperature = 0°C

Heat Rejection (Water Outlet) Temp (°C)	Optimal Discharge Pressure (bar)	Heating COP
65	95	3.8
80	110	3.2
90	130	2.7

Note: Data is synthesized from typical performance curves and may vary based on specific component efficiencies and system design.

## Experimental Protocols

This section outlines a general protocol for evaluating the performance of a transcritical R-744 heat pump system.

### Protocol 3.1: Performance Evaluation of a Transcritical R-744 System

Objective: To determine the Coefficient of Performance (COP) and heating/cooling capacity of an R-744 system under various operating conditions.

#### Apparatus and Materials:

- R-744 Test Rig: Including a CO<sub>2</sub>-rated compressor, gas cooler, evaporator, expansion device (electronic valve or ejector), and separator.[8]
- Data Acquisition System (DAQ): To record temperatures, pressures, and flow rates.
- Sensors: T-type thermocouples, high/low-pressure transducers.
- Flow Meters: Coriolis-type mass flow meter for refrigerant, turbine flow meter for secondary fluids (water/glycol).[8]
- Power Analyzer: To measure the electrical consumption of the compressor.[8]
- Environmental Chamber/Fluid Baths: To control the evaporator (heat source) and gas cooler (heat sink) conditions.

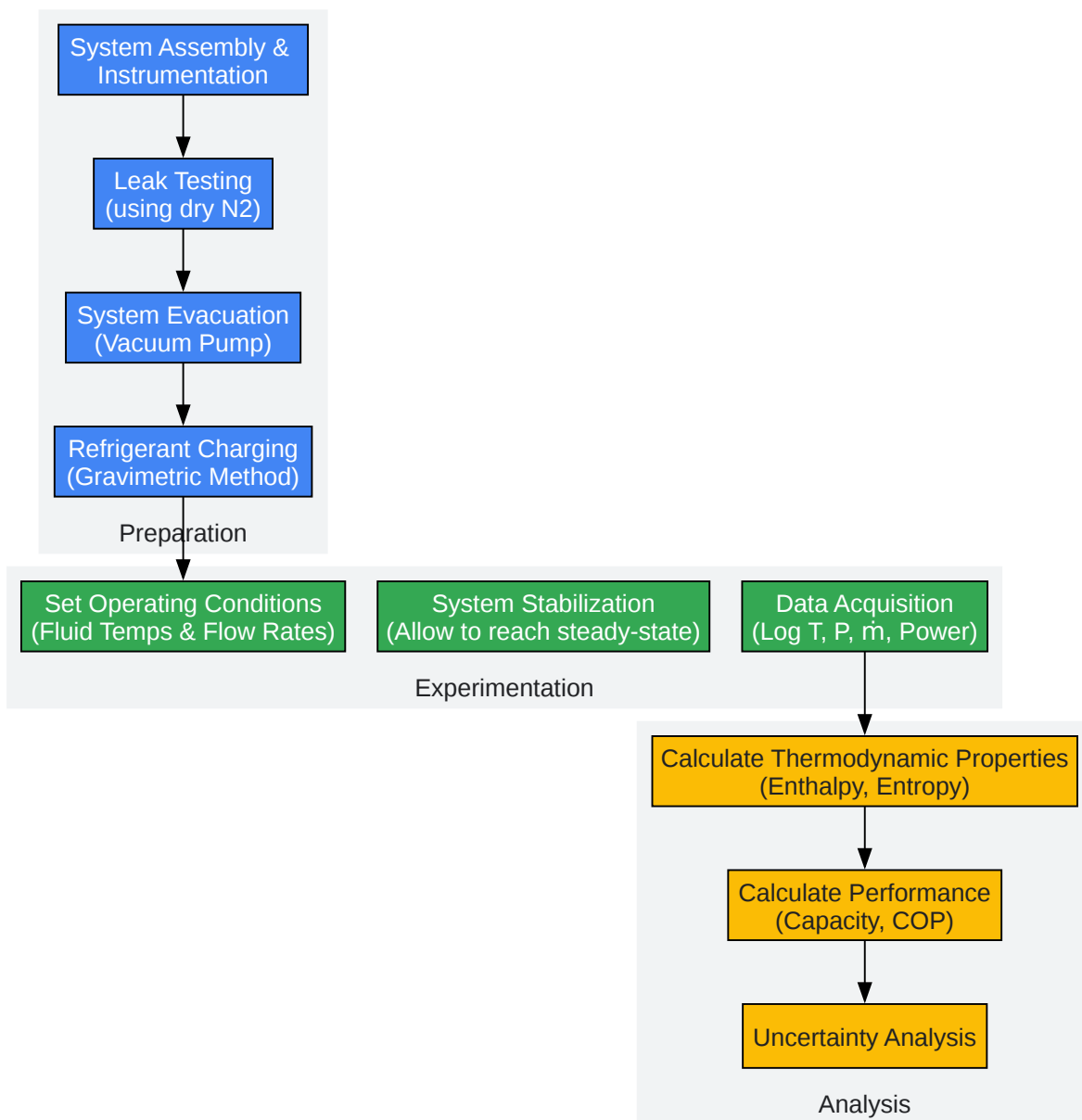


Diagram 3: Experimental Workflow

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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